

physical and chemical properties of 3-AP-Me

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Compound of Interest

Compound Name: 3-AP-Me

Cat. No.: B12044526

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Potential Candidates for "3-AP-Me"

3-Aminopyridine

Also known as 3-pyridylamine or β -aminopyridine, this compound consists of a pyridine ring with an amino group attached at the 3-position.

Chemical and Physical Properties:

- Appearance: White to yellow-brown crystals with an unpleasant odor.[1][2]
- Molecular Formula: $C_5H_6N_2$ [2][3][4]
- Molecular Weight: 94.117 g/mol .[3]
- Melting Point: 60-63 °C.[5][6]
- Boiling Point: 248 °C.[3][5][6]
- Solubility: Soluble in water, alcohol, and benzene.[3][6]
- CAS Number: 462-08-8.[2][3][5][7][8]

Applications and Reactivity: 3-Aminopyridine is used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and colorants.[6] It can act as a potassium channel blocker and has been investigated for its potential in treating neurological disorders like multiple sclerosis.[7] Synthesis methods include the Hofmann rearrangement of nicotinamide.[3][7]

3-(Aminomethyl)pyridine

Also known as 3-picolylamine, this compound has a methylamine group attached to the 3-position of the pyridine ring.

Chemical and Physical Properties:

- Appearance: Colorless to light yellow liquid.[9]
- Molecular Formula: $C_6H_8N_2$ [10][11]
- Molecular Weight: 108.14 g/mol .[10][11]
- Melting Point: -21 °C.[10][11][12]
- Boiling Point: 73-74 °C at 1 mmHg.[10][11][12]
- Density: 1.062 g/mL at 25 °C.[10][11][12]
- Solubility: Soluble in alcohols, ether, and chloroform; insoluble in neutral water but soluble in acidic water.[9]
- CAS Number: 3731-52-0.[10][11][12]

Applications and Reactivity: This compound is a common intermediate in the synthesis of organic chemicals and insecticides, such as the rodenticide Mousekill.[9] It is also used in the preparation of metal complexes.[12] Its structure contains both a pyridine unit and an amino group, giving it significant alkalinity.[9]

To proceed with creating a detailed technical guide that includes structured data tables, experimental protocols, and visualizations, please clarify which of these compounds, or another specific chemical structure, is the subject of your request. Once the exact compound is identified, a comprehensive guide will be developed to meet the specified requirements.

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